

A Technical Guide to Beauvericin: Discovery, Natural Occurrence, and Analysis

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Compound of Interest

Compound Name: *Beauvericin A*

Cat. No.: *B10821189*

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This in-depth technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the mycotoxin Beauvericin. The document covers its initial discovery, widespread natural occurrence, biosynthetic pathway, and the experimental methodologies employed for its study.

Discovery of Beauvericin

Beauvericin, a cyclic hexadepsipeptide, was first isolated in 1969 by Hamill and his colleagues from the entomopathogenic fungus *Beauveria bassiana*.^{[1][2][3]} Their seminal work not only identified the structure of this novel compound but also established its insecticidal properties.^{[2][3]} Beauvericin belongs to the enniatin family of antibiotics and is characterized by an alternating sequence of three N-methyl-L-phenylalanyl and three D-hydroxy-isovaleryl residues.

Natural Occurrence

Subsequent to its discovery, Beauvericin has been identified as a secondary metabolite produced by a diverse range of fungal genera. It is now known to be synthesized by species within *Beauveria*, *Fusarium*, *Paecilomyces*, *Polyporus*, and *Isaria*. The prevalence of *Fusarium* species in agriculture has led to the frequent contamination of various cereal crops, including corn, wheat, and barley, with Beauvericin. This poses a potential risk to food and feed safety.

Fungal Producers of Beauvericin

A significant number of fungal species have been identified as producers of Beauvericin. The table below summarizes some of the key fungal species and the substrates from which they were isolated or are known to contaminate.

Fungal Species	Common Substrate/Source	References
Beauveria bassiana	Insects, Soil	
Fusarium acuminatum	Cereals	
Fusarium anthophilum	Cereals	
Fusarium avenaceum	Cereals	
Fusarium beomiforme	Cereals	
Fusarium dlamini	Cereals	
Fusarium equiseti	Cereals	
Fusarium longipes	Cereals	
Fusarium nygamai	Cereals	
Fusarium oxysporum	Cereals, Plants (endophytic)	
Fusarium poae	Cereals	
Fusarium proliferatum	Corn	
Fusarium sambucinum	Cereals	
Fusarium semitectum	Corn	
Fusarium subglutinans	Corn, Sugarcane	
Isaria spp.	Insects	
Paecilomyces spp.	Insects	
Polyporus spp.	Wood	

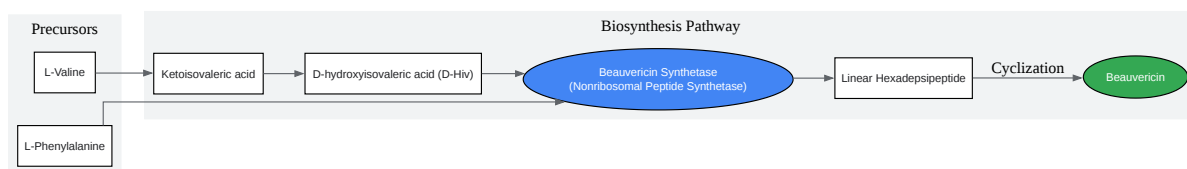
Contamination of Commodities

The natural occurrence of Beauvericin in agricultural products is a global concern. The following table presents a summary of reported contamination levels in various commodities.

Commodity	Region	Concentration Range	References
Corn	Croatia	Not specified	
Corn	Poland	Not specified	
Corn and corn-based products	Shandong, China	0.08 - 11.1 µg/kg	
Wheat and wheat-based products	Shandong, China	0.08 - 11.1 µg/kg	
Wheat kernels	China	Mean: 37.69 µg/kg; Max: 387.67 µg/kg	
Cereal-based products	Southern Europe	High incidence (40-90%)	
Rice-based infant cereal	Morocco	10.6 mg/kg	
Multi-cereal baby food	Mediterranean area	< 1100 µg/kg	
Pet food	China	0.2 - 153.4 µg/kg	

Biosynthesis of Beauvericin

The biosynthesis of Beauvericin is a complex process catalyzed by the multifunctional enzyme, Beauvericin synthetase. This synthesis occurs via a nonribosomal, thiol-templated mechanism. The core precursors for the molecule are L-phenylalanine and D-hydroxyisovaleric acid. The process involves the sequential addition of these precursors, followed by a cyclization step to form the final hexadepsipeptide structure.



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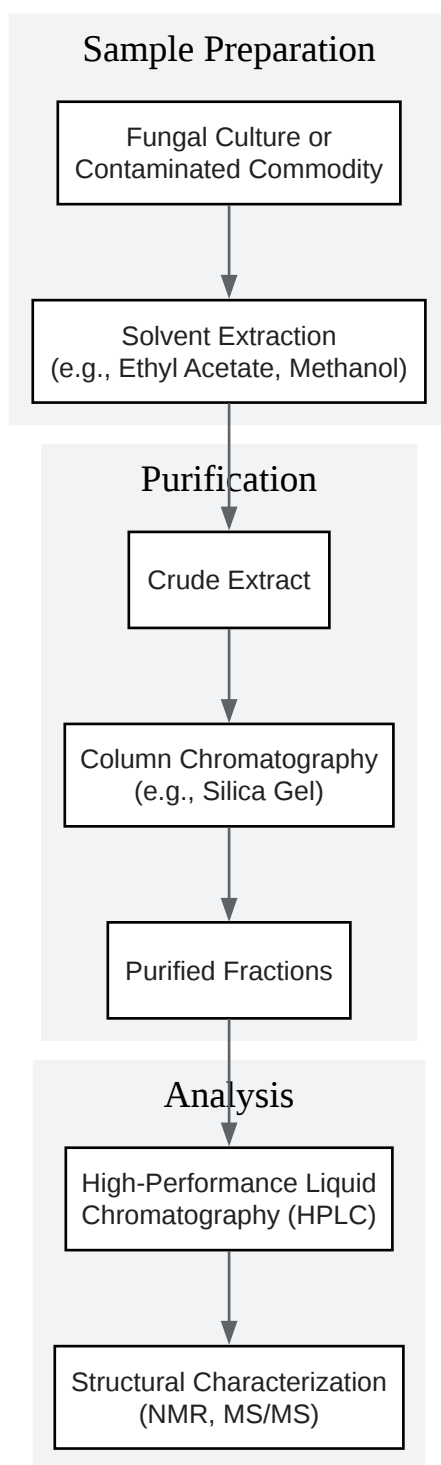
Biosynthetic pathway of Beauvericin.

Experimental Protocols

The isolation, identification, and quantification of Beauvericin from various matrices rely on a combination of analytical techniques. The following sections outline the general methodologies.

Isolation and Extraction

A common workflow for the isolation of Beauvericin from fungal cultures or contaminated samples is depicted below.



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